

An In-depth Technical Guide to 4-Amino-L-phenylalanine Hydrochloride

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Compound of Interest

Compound Name: 4-Amino-L-phenylalanine
hydrochloride

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Abstract

4-Amino-L-phenylalanine hydrochloride is a non-proteinogenic amino acid that serves as a critical building block in synthetic organic chemistry and drug development. Its unique structure, featuring an amino group on the phenyl ring, imparts distinct chemical properties that make it a valuable precursor for the synthesis of various biologically active molecules, most notably the chemotherapeutic agent melphalan. This technical guide provides a comprehensive overview of the fundamental chemical and physical properties of **4-Amino-L-phenylalanine hydrochloride**, detailed experimental protocols for its characterization, and insights into its synthesis and handling.

Chemical and Physical Properties

4-Amino-L-phenylalanine hydrochloride is a white to off-white crystalline powder.^[1] It is soluble in water and formic acid.^[1] The following tables summarize its key properties.

Table 1: General Properties

Property	Value	Reference
IUPAC Name	(2S)-2-amino-3-(4-aminophenyl)propanoic acid hydrochloride	[2]
Synonyms	p-Amino-L-phenylalanine hydrochloride, H-Phe(4-NH ₂)-OH·HCl, L-3-(p-Aminophenyl)alanine hydrochloride	[1]
CAS Number	62040-55-5	[1]
Molecular Formula	C ₉ H ₁₂ N ₂ O ₂ ·HCl	[1]
Molecular Weight	216.67 g/mol	[1]

Table 2: Physical and Spectroscopic Properties

Property	Value	Conditions and Notes	Reference
Appearance	White to off-white powder	---	[1]
Melting Point	247-249 °C	For the hemihydrate form.	
Solubility	Soluble	In water (0.1 g in 2 ml provides a clear solution) and formic acid.	[1]
Optical Rotation	+8.7 ± 0.5°	c = 1% in acetic acid:water (4:1)	
	-42° to -45°	c = 2 in water	
Water Content (Karl Fischer)	As reported	Typically determined by Karl Fischer titration. Amino acids can be challenging due to low solubility in alcohols; use of formamide or the KF oven technique is recommended.	[3]
Purity (HPLC)	≥99%	---	[1]

Note on Optical Rotation: The discrepancy in reported optical rotation values likely arises from the different solvent systems used for measurement. It is crucial to report the specific conditions (concentration, solvent, temperature, and wavelength) when measuring and comparing optical rotation values.[4]

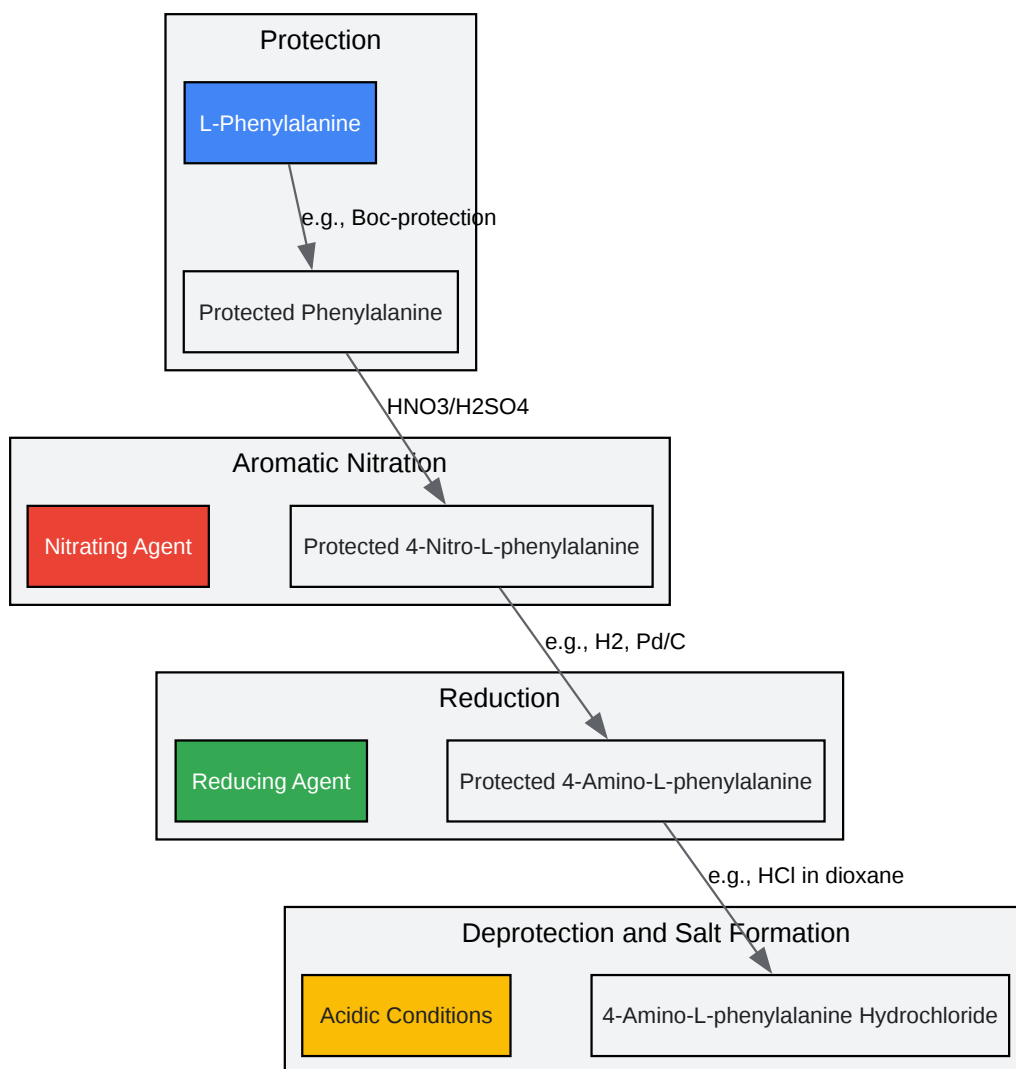
Experimental Protocols

Synthesis of 4-Amino-L-phenylalanine Hydrochloride

A common synthetic route to 4-Amino-L-phenylalanine involves the protection of the amino and carboxyl groups of a starting phenylalanine derivative, followed by nitration of the phenyl ring, reduction of the nitro group to an amino group, and subsequent deprotection. The hydrochloride salt is then formed by treatment with hydrochloric acid.

Illustrative Synthetic Workflow:

General Synthetic Workflow for 4-Amino-L-phenylalanine Hydrochloride

[Click to download full resolution via product page](#)Caption: General Synthetic Workflow for **4-Amino-L-phenylalanine Hydrochloride**.

Characterization Methods

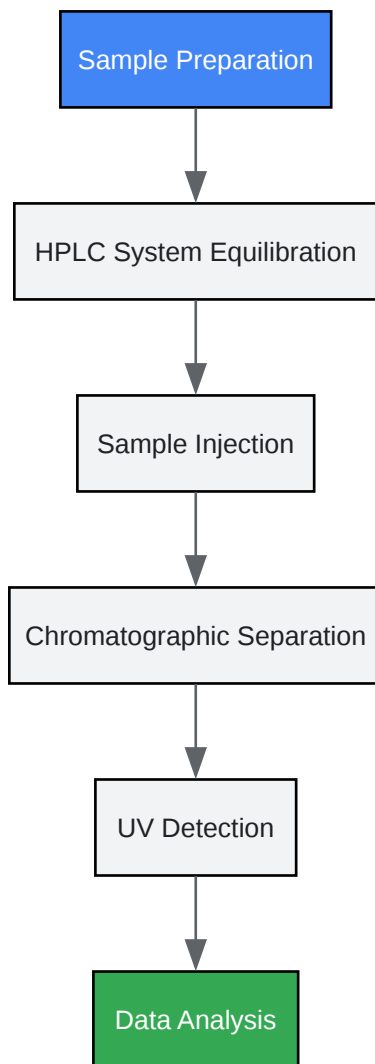
Purpose: To determine the purity of **4-Amino-L-phenylalanine hydrochloride** and identify any impurities.

Methodology:

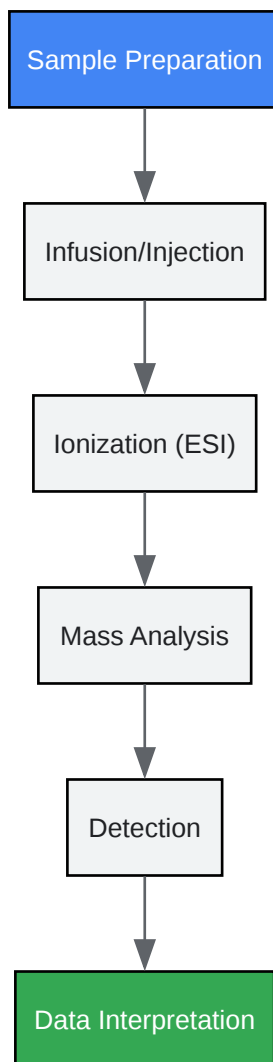
- Column: A reversed-phase C18 column (e.g., 4.6 x 250 mm, 5 μ m) is typically suitable.
- Mobile Phase: A gradient elution is often employed. For example, a mixture of an aqueous buffer (e.g., 0.1% trifluoroacetic acid or a phosphate buffer) and an organic modifier (e.g., acetonitrile or methanol).
- Flow Rate: Approximately 1.0 mL/min.
- Detection: UV detection at a wavelength where the phenyl ring absorbs, typically around 254 nm or 280 nm.
- Sample Preparation: Dissolve a known concentration of the compound in the mobile phase or a suitable solvent.
- Injection Volume: 10-20 μ L.

Workflow for HPLC Analysis:

HPLC Analysis Workflow



Mass Spectrometry Analysis Workflow



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